

Application Notes & Protocols: 2-Amino-3-(m-tolyl)propanoic Acid

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Compound of Interest

Compound Name: 2-Amino-3-(m-tolyl)propanoic acid

Cat. No.: B7805697

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An In-Depth Guide for Researchers and Drug Development Professionals

Introduction and Scientific Context

2-Amino-3-(m-tolyl)propanoic acid, also known as 3-Methyl-DL-phenylalanine, is a non-proteinogenic amino acid and a derivative of phenylalanine.[1][2] Its structure, featuring a methyl group at the meta position of the phenyl ring, distinguishes it from its endogenous counterpart and provides unique steric and electronic properties. This modification makes it a valuable building block in medicinal chemistry and drug discovery.

As a custom amino acid, it is incorporated into peptides to modulate their conformation, stability, and receptor-binding affinity.[2][3] Its applications extend to its use as a reagent and intermediate in the synthesis of complex small molecules, including peptidomimetic inhibitors targeting enzymes like cathepsin B and Pin1.[4] These characteristics position **2-amino-3-(m-tolyl)propanoic acid** as a key component in the development of novel therapeutics and biochemical probes.[3][5]

Physicochemical and Analytical Profile

A thorough understanding of the compound's properties is fundamental for its effective use in experimental settings.

Property	Value	Source
IUPAC Name	2-amino-3-(3-methylphenyl)propanoic acid	[1]
Synonyms	3-Methyl-DL-phenylalanine, H-DL-Phe(3-Me)-OH	[1]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][6]
Molecular Weight	179.22 g/mol	[1][6]
CAS Number	5472-70-8	[1][7][8]
Appearance	White to off-white solid/powder	[6]
Purity	Typically ≥97%	[6][8]
Predicted Boiling Point	322.8 ± 30.0 °C at 760 mmHg	[4][9]
Predicted Density	1.165 ± 0.06 g/cm ³	[4]

Safety, Handling, and Storage

Adherence to strict safety protocols is paramount when handling **2-amino-3-(m-tolyl)propanoic acid**. The compound is classified as an irritant.

3.1 Hazard Identification

- Skin Irritation: Causes skin irritation (H315).[10][11]
- Eye Irritation: Causes serious eye irritation (H319).[10][11]
- Respiratory Irritation: May cause respiratory irritation (H335).[10][11]

3.2 Recommended Handling Procedures

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid breathing dust or fumes.[10][12]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses or goggles).[\[10\]](#)[\[12\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[10\]](#) Avoid contact with skin, eyes, and clothing.

3.3 First-Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[11\]](#)[\[12\]](#)
- Skin Contact: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[11\]](#)[\[12\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[\[11\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek medical advice if you feel unwell.[\[13\]](#)

3.4 Storage Conditions

- Keep the container tightly closed and store in a cool, dry, and dark place.[\[13\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[13\]](#)
- For long-term stability, especially for the chiral forms, storage at 2-8°C is recommended.[\[4\]](#)

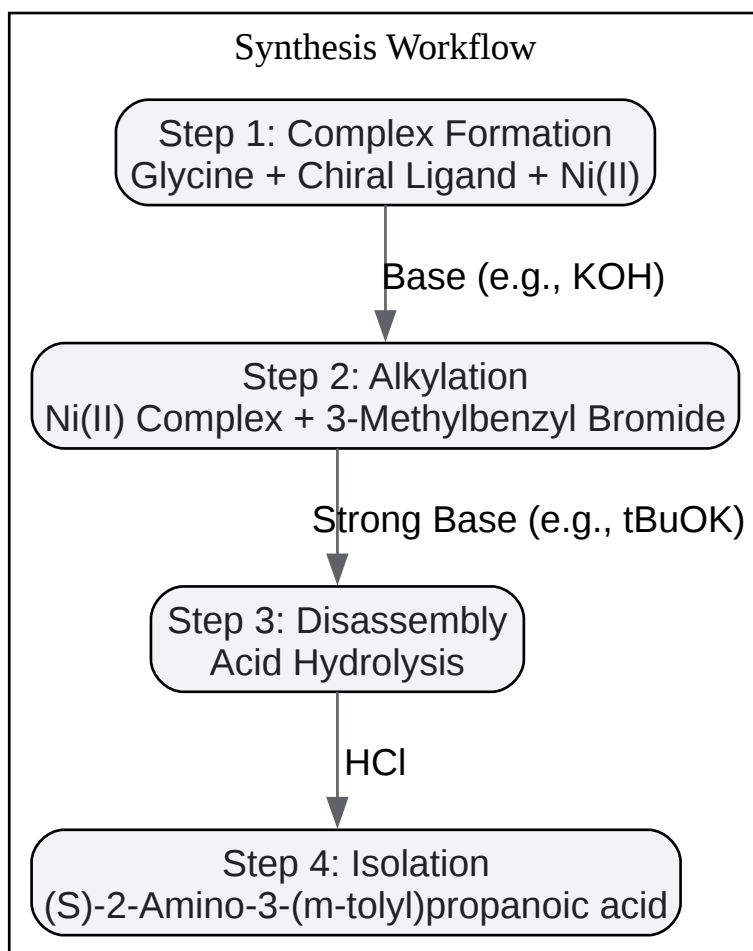
Experimental Protocols: Synthesis, Purification, and Characterization

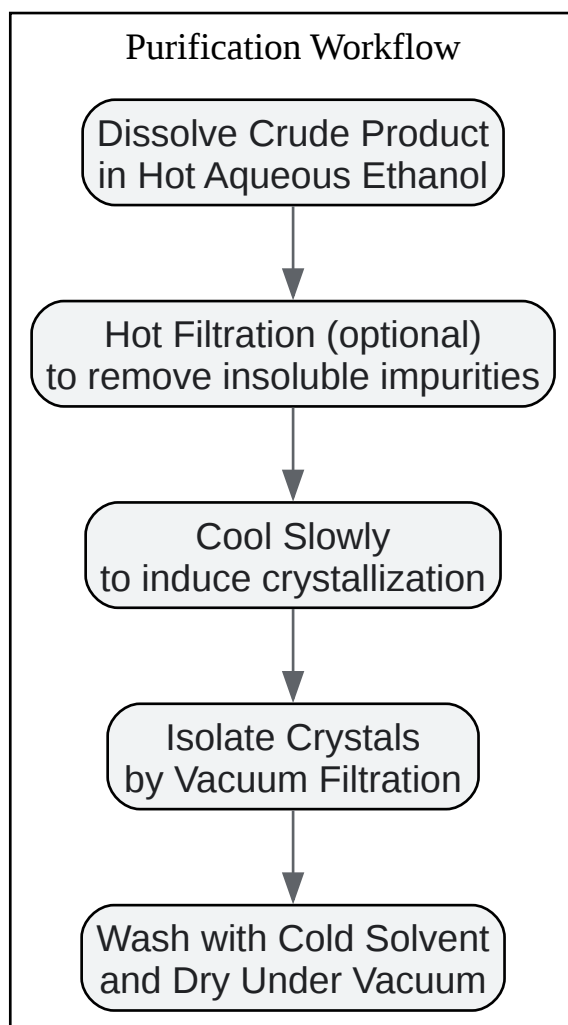
The following protocols provide a framework for the preparation and validation of **2-amino-3-(m-tolyl)propanoic acid**. While numerous strategies for amino acid synthesis exist, such as the Strecker or Gabriel syntheses, this guide details a common laboratory-scale approach via alkylation.[\[14\]](#)

4.1 Asymmetric Synthesis of (S)-2-Amino-3-(m-tolyl)propanoic Acid

This protocol describes an asymmetric synthesis using a chiral Ni(II) complex of a Schiff base derived from glycine. This method offers high enantioselectivity and is adaptable for various substituted amino acids.[15]

Workflow Diagram: Asymmetric Synthesis





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